

Application Note: Solubilizing (S)-Pro-xylane for Biological Assays

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Compound of Interest

Compound Name: (S)-Pro-xylane

Cat. No.: B11927455

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-Pro-xylane, chemically known as (S)-Hydroxypropyl tetrahydropyrantriol, is a bioactive C-glycoside derived from xylose.[1][2][3] It is a key molecule in dermatological and cosmetic research, primarily recognized for its anti-aging properties. **(S)-Pro-xylane** functions by stimulating the biosynthesis of glycosaminoglycans (GAGs) and proteoglycans within the skin's extracellular matrix (ECM).[1][3][4] Specifically, it promotes the production of hyaluronic acid and collagen, which are crucial for maintaining skin elasticity, hydration, and structural integrity.[1][2][5] Proper solubilization of this compound is a critical first step for accurate and reproducible results in various in vitro and in vivo biological assays. This document provides detailed protocols and data for effectively dissolving **(S)-Pro-xylane** for research applications.

Physicochemical Properties and Solubility Data

(S)-Pro-xylane is a white to off-white solid powder.[6] It is a water-soluble molecule, a characteristic that facilitates its incorporation into various aqueous-based formulations for biological studies.[7][8] The following tables summarize its solubility in common laboratory solvents and complex formulations.

Table 1: Solubility in Standard Solvents

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|---------|-----------------------|--------------------------|---|
| Water | 100 mg/mL | 520.26 mM | Requires sonication to achieve complete dissolution.[1][6] |
| DMSO | 250 mg/mL | 1300.66 mM | Requires sonication. Use newly opened DMSO as it is hygroscopic.[1][6][9] |
| PBS | 100 mg/mL | 520.26 mM | Requires sonication.[6] |

Table 2: Solubility in Complex Formulations for In Vivo or Specific In Vitro Use

| Formulation Composition (v/v) | Achievable Concentration | Molar Concentration (mM) | Notes |
|---|--------------------------|--------------------------|--|
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.08 mg/mL | ≥ 10.82 mM | Prepare by adding solvents sequentially. The final solution is clear.[6][9][10] |
| 10% DMSO, 90% (20% SBE-β-CD in Saline) | ≥ 2.08 mg/mL | ≥ 10.82 mM | Prepare by adding the DMSO stock to the SBE-β-CD solution. The final solution is clear.[6][10][11] |
| 10% DMSO, 90% Corn Oil | ≥ 2.08 mg/mL | ≥ 10.82 mM | Prepare by adding the DMSO stock to the corn oil. The final solution is clear.[6][10] |

(Note: Molar concentrations calculated based on a molecular weight of 192.21 g/mol for **(S)-Pro-xylane**.)^{[3][6]}

Experimental Protocols for Solubilization

Proper technique is essential to ensure **(S)-Pro-xylane** is fully dissolved and stable in solution, preventing precipitation during experiments.

Experimental Workflow for Solubilization`dot

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Caption: Signaling pathway of **(S)-Pro-xylane** in the skin.

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